

Personal protective equipment for handling 2-Bromo-4-methylpyrimidine

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Compound of Interest

Compound Name: 2-Bromo-4-methylpyrimidine

Cat. No.: B1278442

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Essential Safety and Handling Guide for 2-Bromo-4-methylpyrimidine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Bromo-4-methylpyrimidine** (CAS No. 130645-48-6). Given the absence of a comprehensive Safety Data Sheet (SDS) for this specific compound, the following guidance is based on its known GHS hazard statements and safety data from structurally similar compounds, such as 2-Bromo-4-methylpyridine and other brominated pyrimidines. Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance.

Hazard and Safety Data

A summary of the key safety information for **2-Bromo-4-methylpyrimidine** is provided below. This data is essential for a thorough risk assessment prior to handling.

Property	Value	Reference
CAS Number	130645-48-6	[1]
Molecular Formula	C ₅ H ₅ BrN ₂	
Formula Weight	173.01	[1]
GHS Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[1]
Signal Word	Warning	[2] [3]
Appearance	Colorless to light orange to yellow clear liquid	

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **2-Bromo-4-methylpyrimidine** to prevent exposure.[\[4\]](#)

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles with side-shields or a face shield.	To protect eyes from splashes and irritation. [4] [5]
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, nitrile rubber).	To prevent skin contact and irritation. [4]
Body Protection	Standard laboratory coat.	To protect clothing and skin from contamination. [4]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.	To avoid inhalation of vapors which may cause respiratory irritation. [4] [5]

Operational Plan for Handling 2-Bromo-4-methylpyrimidine

Proper handling procedures are crucial to minimize risk and ensure the integrity of the compound.

Preparation

- Ensure that a safety shower and eyewash station are readily accessible and in good working order.
- Work in a well-ventilated area, preferably within a chemical fume hood.[4][5]
- Have all necessary PPE donned correctly before handling the chemical.
- Prepare all necessary equipment and reagents before starting the procedure to minimize movement and potential for spills.

Handling

- Avoid direct contact with skin and eyes.[3]
- Do not breathe in vapors or mists.[5]
- Wash hands thoroughly after handling.[5]
- Keep the container tightly closed when not in use.[6]
- Avoid mixing with strong oxidizing agents and strong acids.[5]

Storage

- Store in a cool, dry, and well-ventilated area.[6][7]
- Keep the container tightly sealed.[5][6]
- Store away from incompatible materials such as strong oxidizing agents.[5]

Disposal Plan

The disposal of **2-Bromo-4-methylpyrimidine** and any contaminated materials must be handled as hazardous waste in accordance with all federal, state, and local regulations.[\[4\]](#)

Waste Segregation and Collection

- All materials contaminated with **2-Bromo-4-methylpyrimidine** must be classified as hazardous waste.[\[4\]](#)
- Do not mix this waste with other incompatible waste streams.[\[4\]](#)
- Collect all waste in a designated, properly sealed, and clearly labeled hazardous waste container.[\[4\]](#) The container should be made of a compatible material.

Containerization and Labeling

- The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name, "**2-Bromo-4-methylpyrimidine**".[\[4\]](#)
- Ensure the container is kept closed except when adding waste.

Storage and Disposal

- Store the sealed waste container in a designated, well-ventilated, and secure area.[\[4\]](#)
- Dispose of the contents and container through a licensed hazardous waste management company.[\[5\]](#)[\[6\]](#)[\[7\]](#) High-temperature incineration is a typical disposal method for such compounds.[\[4\]](#)

Emergency Procedures

Spills

- Small Spills: For small spills, absorb the material with an inert, non-combustible absorbent such as vermiculite or sand.[\[4\]](#) Place the absorbed material into a sealed container for disposal.

- Large Spills: In the event of a large spill, immediately evacuate the area and contact your institution's Environmental Health and Safety (EHS) department.[4]

Skin Contact

- Immediately wash the affected area with plenty of soap and water.[7]
- Remove contaminated clothing.
- If skin irritation persists, seek medical attention.[3][5]

Eye Contact

- Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3][5][7]
- Remove contact lenses if present and easy to do.
- Seek immediate medical attention.[3][5]

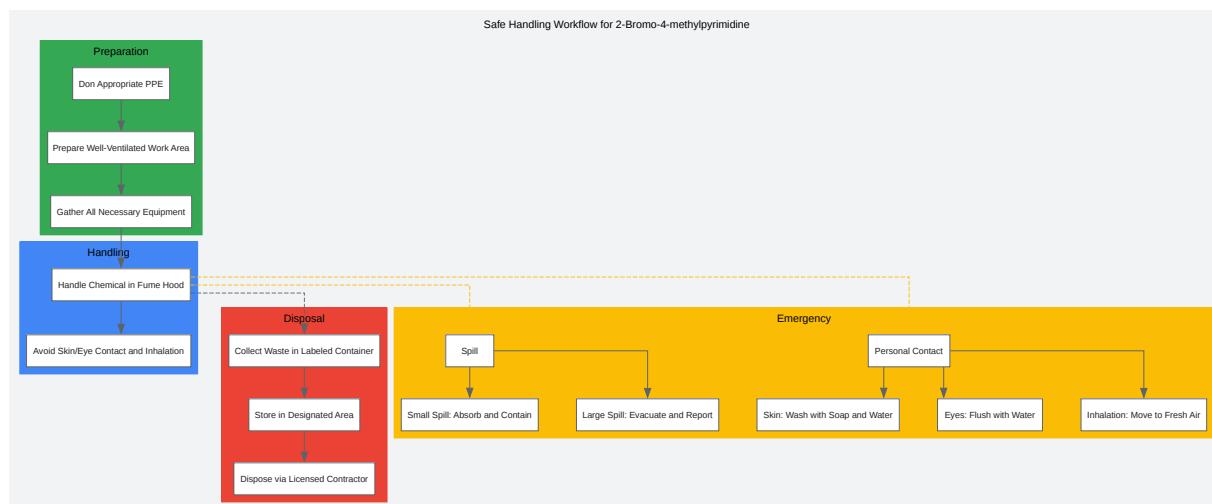
Inhalation

- Move the affected person to fresh air.[3][5][7]
- If breathing is difficult, provide oxygen.
- If the person is not breathing, give artificial respiration.
- Seek medical attention.[3]

Ingestion

- Do NOT induce vomiting.
- Rinse mouth with water.[5]
- Never give anything by mouth to an unconscious person.
- Call a physician or poison control center immediately.[5]

Safe Handling Workflow



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Caption: Logical workflow for the safe handling and disposal of **2-Bromo-4-methylpyrimidine**.

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